

Safe Disposal of 2,3-Dimethyl-4-propylheptane: A Procedural Guide

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Compound of Interest

Compound Name: **2,3-Dimethyl-4-propylheptane**

Cat. No.: **B14561735**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **2,3-Dimethyl-4-propylheptane**, a flammable, non-halogenated aliphatic hydrocarbon. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Key Physical and Chemical Properties

Understanding the properties of **2,3-Dimethyl-4-propylheptane** is the first step in its safe handling and disposal.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	[1]
Molecular Weight	170.33 g/mol	[1] [2]
Boiling Point	194°C	[3]
Density	0.7660 g/mL	[3]
Appearance	Colorless liquid	
Flash Point	< 60°C (Estimated)	[4]
Solubility	Insoluble in water	

Note: The flash point is estimated based on its classification as a flammable liquid. Wastes from chemicals with a flashpoint less than 60°C (140°F) are classified as hazardous wastes.[\[4\]](#)

Immediate Safety and Handling Precautions

Prior to handling, it is imperative to consult the material safety data sheet (MSDS) for detailed safety information. General precautions include:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, flame-resistant lab coats, and chemical-resistant gloves.
- Ventilation: Handle **2,3-Dimethyl-4-propylheptane** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ignition Sources: Keep away from open flames, sparks, and other potential ignition sources.
- Spill Management: In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Step-by-Step Disposal Procedure

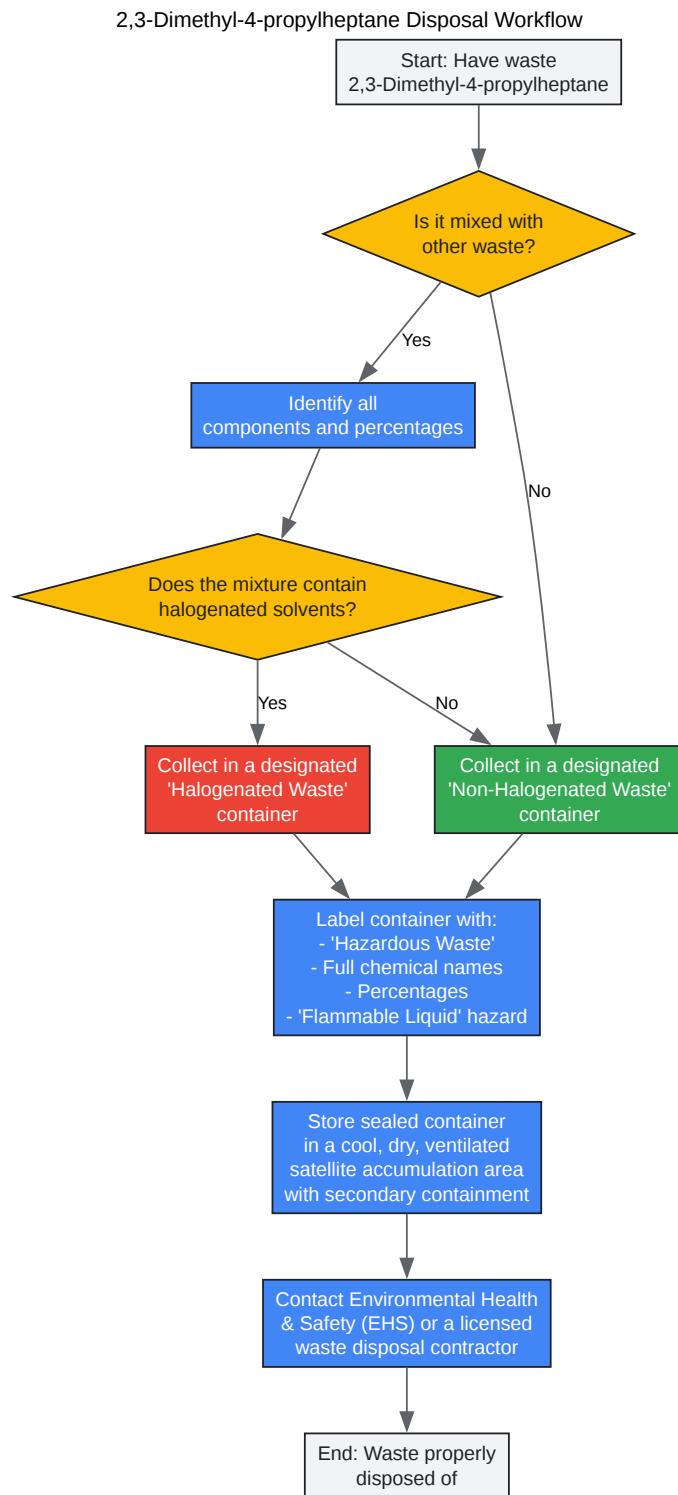
The disposal of **2,3-Dimethyl-4-propylheptane** must comply with federal, state, and local regulations. Do not pour this chemical down the drain.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Segregation:
 - Collect waste **2,3-Dimethyl-4-propylheptane** in a designated, properly labeled, and sealed container.
 - Crucially, do not mix it with halogenated solvents or other incompatible waste streams.[\[8\]](#)[\[9\]](#)[\[10\]](#) Mixing non-halogenated with halogenated waste significantly increases disposal costs and complexity.[\[9\]](#)
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**2,3-Dimethyl-4-propylheptane**," and any other components in the waste stream.[\[4\]](#)[\[8\]](#)[\[11\]](#)

- Include the approximate percentages of each component.
- Ensure the label also indicates the primary hazard, which is "Flammable Liquid."
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area.
 - The storage area should be cool, dry, and well-ventilated, away from ignition sources and incompatible materials.[\[7\]](#)
 - Secondary containment should be used to prevent the spread of material in case of a leak.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[\[6\]](#)[\[12\]](#)
 - Provide them with accurate information about the waste composition and quantity.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2,3-Dimethyl-4-propylheptane**.

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Caption: Disposal decision workflow for **2,3-Dimethyl-4-propylheptane**.

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References

- 1. 2,3-Dimethyl-4-propylheptane | C12H26 | CID 53428958 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2,3-Dimethyl-4-(propan-2-yl)heptane | C12H26 | CID 53428957 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. 2,3-dimethyl-4-propylheptane [chemicalbook.com]
- 4. safety.pitt.edu [safety.pitt.edu]
- 5. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 6. How to Safely Dispose of Flammable Liquids | Vision Environmental [visionenv.net]
- 7. Guide to Storing And Disposing Of Flammable Liquids - ECTI [ecticorp.com]
- 8. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 9. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 10. 7.2 Organic Solvents [ehs.cornell.edu]
- 11. campusoperations.temple.edu [campusoperations.temple.edu]
- 12. samex-env.com [samex-env.com]
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